

A Comprehensive Safety and Technical Guide to O-Desmethyl Tramadol-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-Desmethyl Tramadol-d6

Cat. No.: B1145074

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **O-Desmethyl Tramadol-d6**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation and detailed procedural outlines.

Chemical and Physical Properties

O-Desmethyl Tramadol-d6 is the deuterium-labeled form of O-Desmethyl Tramadol, the primary active metabolite of Tramadol.[1][2] It is categorized as an opioid and is often used as an internal standard for the quantification of O-Desmethyl Tramadol in various analytical methods, such as gas chromatography or liquid chromatography-mass spectrometry (GC-MS or LC-MS).[3][4]

The following tables summarize the key physical and chemical data for **O-Desmethyl Tramadol-d6** and its hydrochloride salt.

Identifier	Value	Source(s)
Chemical Name	3-[(1R,2R)-2-[[bis(trideuteriomethyl)amino]methyl]-1-hydroxycyclohexyl]phenol	[5]
Synonyms	O-Desmethyltramadol-d6; ODMT-d6	[3][5]
Molecular Formula	C ₁₅ H ₁₇ D ₆ NO ₂	[3][6]
Molecular Weight	255.39 g/mol	[5]
CAS Number	873928-73-5	[2][5]

Identifier	Value	Source(s)
Chemical Name	rel-3-[(1R,2R)-2-[(dimethyl-d3 amino)methyl]-1-hydroxycyclohexyl]-phenol, monohydrochloride	[3]
Synonyms	O-Desmethyl-cis-tramadol-d6 hydrochloride	[6]
Molecular Formula	C ₁₅ H ₁₇ D ₆ NO ₂ • HCl	[3][6]
Formula Weight	291.8 g/mol	[3][6]
CAS Number	1261393-87-6	[3][6]
Appearance	White to Light Beige Solid	[7]
Formulation	Often supplied as a 1 mg/ml or 100 µg/ml solution in methanol	[3][4]

Hazard Identification and Safety Precautions

O-Desmethyl Tramadol-d6 is classified as a hazardous substance. The GHS classification indicates that it is toxic if swallowed, may cause drowsiness or dizziness, and is toxic to aquatic

life with long-lasting effects.[8]

GHS Classification	Hazard Statement	Precautionary Statement Codes
Acute toxicity, oral (Category 3)	H301: Toxic if swallowed	P264, P270, P301+P310, P321, P330, P405, P501
Specific target organ toxicity, single exposure (Category 3), Narcotic effects	H336: May cause drowsiness or dizziness	P261, P271, P304+P340, P312, P403+P233, P405, P501
Hazardous to the aquatic environment, long-term hazard (Category 2)	H411: Toxic to aquatic life with long lasting effects	P273, P391, P501

Personal Protective Equipment (PPE) and Handling

Handling:

- Avoid contact with skin, eyes, and clothing.[9]
- Avoid inhalation of dust, fumes, gas, mist, vapors, or spray.[8]
- Use only in a well-ventilated area or outdoors.[8] A laboratory fume hood or mechanical exhaust is recommended.[9]
- Do not eat, drink, or smoke when using this product.[8]
- Wash hands thoroughly after handling.[8]
- For handling the solid form, avoid the formation of dust and aerosols.

Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[9]

- Skin Protection: Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wear impervious clothing.[9]
- Respiratory Protection: If risk assessment indicates the need for air-purifying respirators, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.[9]

Storage and Stability

- Store in a well-ventilated place and keep the container tightly closed.[8]
- Store locked up.[8]
- Recommended storage temperature is -20°C for long-term stability (≥ 3 years).[3]
- The substance is stable under recommended storage conditions.[8]

Emergency and First Aid Procedures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Exposure Route	First Aid Measures
Ingestion	If swallowed, immediately call a POISON CENTER or doctor/physician. Rinse mouth.[8] Do NOT induce vomiting.[8]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[8]
Skin Contact	Remove immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[10]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: During a fire, poisonous gases and irritant fumes may be produced.[8][11]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective clothing.[8]

Experimental Protocols

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- Personal Precautions:
 - Wear full personal protective equipment, including respiratory protection.[8]
 - Evacuate personnel to a safe area and ensure adequate ventilation.[8]
 - Avoid breathing vapors, mist, dust, or gas.[8]
- Environmental Precautions:
 - Prevent further leakage or spillage if it is safe to do so.[8]
 - Do not let the product enter drains or watercourses.[8]
- Containment and Clean-up:
 - For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.[8]
 - For solids, pick up and arrange disposal without creating dust.[9]
 - Decontaminate surfaces and equipment by scrubbing with alcohol.[8]

- Place the collected material in a suitable, closed container for disposal.[9]
- Dispose of contaminated material according to local regulations.[8]

Preparation of Standard Solutions for Analytical Use

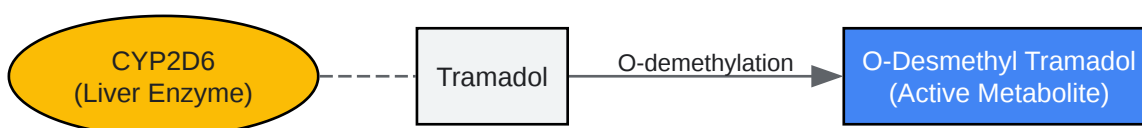
The following is a general procedure for preparing working standard solutions of O-Desmethyl Tramadol and its deuterated internal standard for quantitative analysis, based on a published method.[12]

- Stock Solution Preparation:
 - Prepare individual stock standard solutions of O-Desmethyl Tramadol and **O-Desmethyl Tramadol-d6** in methanol at a concentration of 1.00 mg/mL.[12]
- Working Standard Solution Preparation:
 - Prepare mixed working standard solutions of the two analytes by making appropriate dilutions from the stock solutions with methanol to achieve desired concentrations (e.g., 10.0 µg/mL and 0.50 µg/mL).[12]
- Internal Standard Working Solution:
 - Prepare a working internal standard solution of **O-Desmethyl Tramadol-d6** at a concentration of 1.00 µg/mL by diluting the stock solution with methanol.[12]

Metabolic and Signaling Pathways

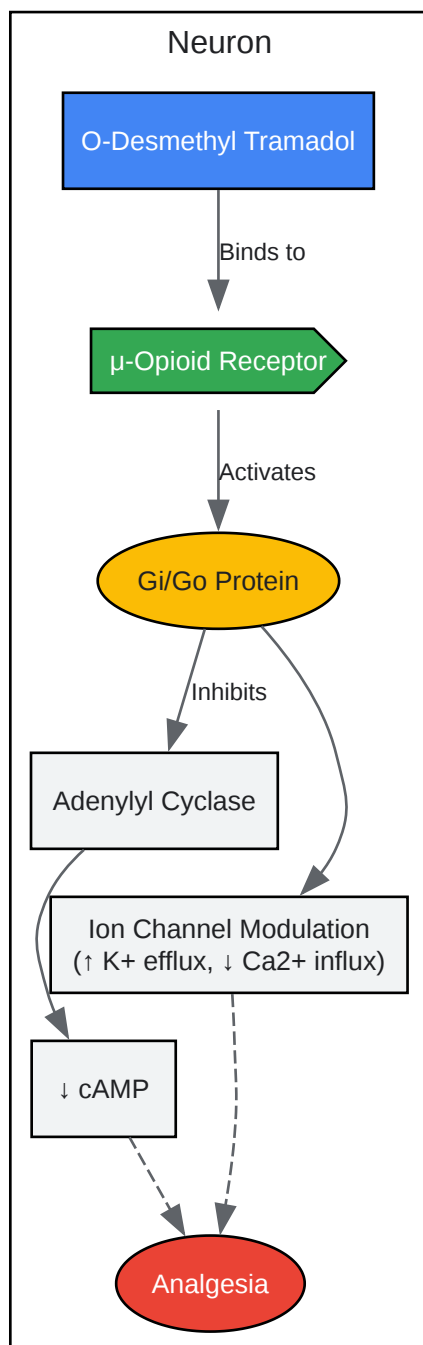
O-Desmethyl Tramadol is the primary active metabolite of Tramadol, formed through demethylation by the liver enzyme Cytochrome P450 2D6 (CYP2D6).[1] Its analgesic effects are primarily mediated through its action as a full agonist at the µ-opioid receptor.[1]

The following diagrams illustrate the metabolic pathway of Tramadol to O-Desmethyl Tramadol and a simplified representation of the subsequent µ-opioid receptor signaling.



[Click to download full resolution via product page](#)

Caption: Metabolic conversion of Tramadol to its active metabolite, O-Desmethyl Tramadol, by the CYP2D6 enzyme.

[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of O-Desmethyl Tramadol at the μ -opioid receptor, leading to analgesia.

Toxicological Information

While comprehensive toxicological data for **O-Desmethyl Tramadol-d6** is not readily available, the safety data for the unlabeled compound is relevant. It is classified as acutely toxic if swallowed.[8] The side effects of Tramadol, which are mediated by its active metabolite O-Desmethyl Tramadol, include dizziness, confusion, drowsiness, seizures, and respiratory depression.[13]

- Acute Toxicity: Toxic if swallowed.[8]
- Skin Corrosion/Irritation: May cause skin irritation.[9][10]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[9][10]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.[10]
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory tract irritation and drowsiness or dizziness.[8][10]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

Disposal Considerations

Waste disposal should be handled by a licensed professional waste disposal service.[9]

Dispose of contents and container in accordance with local, regional, national, and international

regulations.[8] Avoid release to the environment.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Desmetramadol - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. O-Desmethyl Tramadol-d6 | LGC Standards [lgcstandards.com]
- 6. O-Desmethyl Tramadol-d6 Hydrochloride | LGC Standards [lgcstandards.com]
- 7. O-Desmethyl Tramadol-d6 Hydrochloride | CymitQuimica [cymitquimica.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. cdn isotopes.com [cdnisotopes.com]
- 10. static.cymitquimica.com [static.cymitquimica.com]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]
- 12. Determination of tramadol and its metabolite O-desmethyltramadol in vitreous humor. Is it helpful in forensic casework? - PMC [pmc.ncbi.nlm.nih.gov]
- 13. apps.dtic.mil [apps.dtic.mil]
- To cite this document: BenchChem. [A Comprehensive Safety and Technical Guide to O-Desmethyl Tramadol-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1145074#safety-data-sheet-for-o-desmethyl-tramadol-d6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com